

LCH-7749944 solubility issues in aqueous solutions

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: LCH-7749944

Cat. No.: S547945

Get Quote

Solubility & Storage Specifications

The table below summarizes the key physical chemical and handling data for **LCH-7749944**.

Parameter	Specification	Recommended Handling
Molecular Weight	350.41 g/mol [1] [2] [3]	Use for molarity calculations.
Solubility in DMSO	70 mg/mL (199.76 mM) [1]	Use fresh, moisture-absorbing DMSO.
Solubility in Ethanol	70 mg/mL [1]	-
Solubility in Water	Insoluble [1]	Avoid aqueous-only solvents.
Storage (-20°C)	3 years (powder) [1]	Ensure container is sealed and desiccated.
Storage (-80°C in DMSO)	6 months [2]	Aliquot to avoid freeze-thaw cycles.

In Vitro Stock Solution Preparation

This section outlines the standard protocol for preparing stock solutions for cell-based assays.

1. Materials

- **LCH-7749944** powder [1]
- Fresh, anhydrous DMSO [1]
- Sterile cell culture-grade water or PBS
- Appropriate cell culture medium

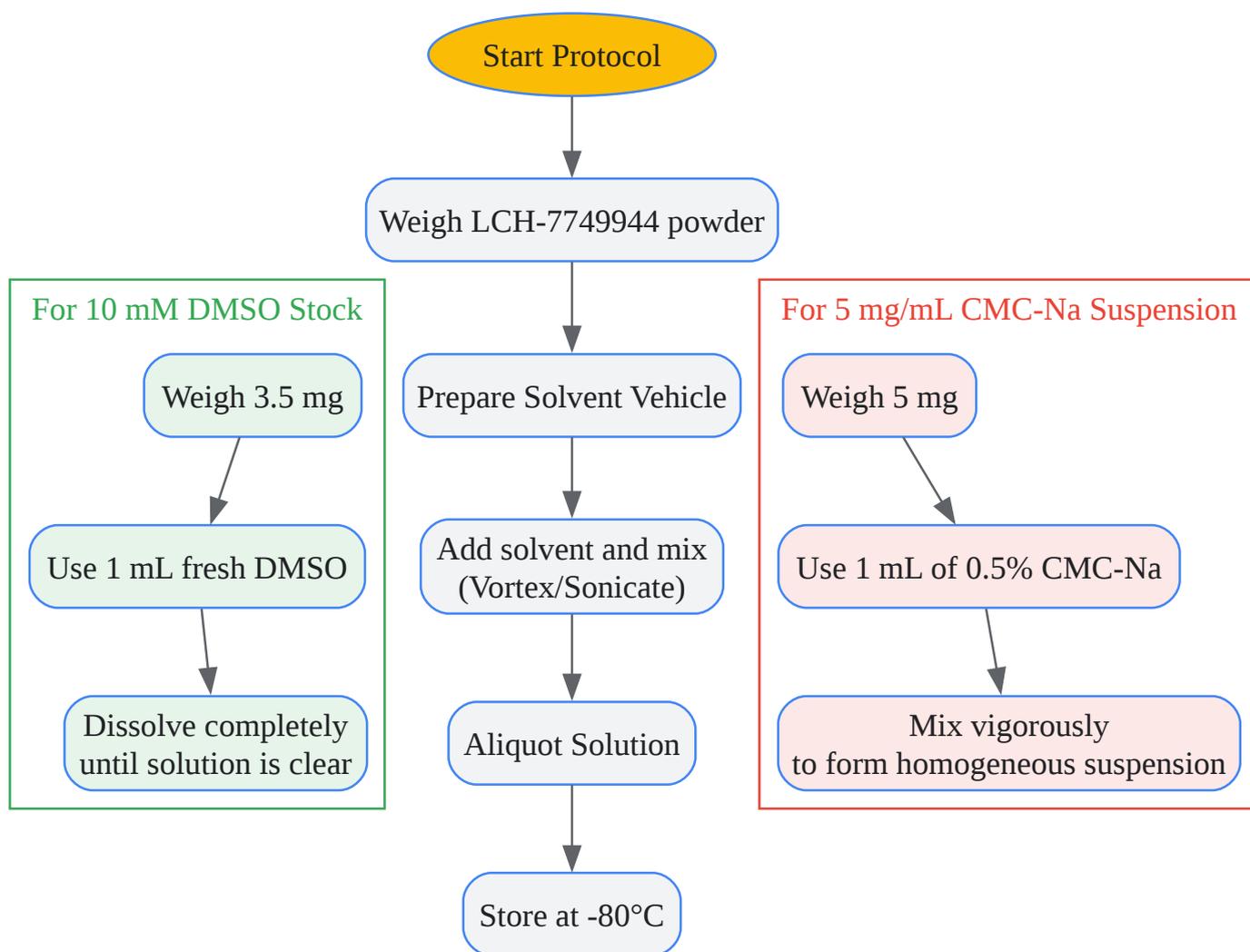
2. Protocol: 10 mM Stock Solution in DMSO

1. **Calculate Mass:** To prepare 1 mL of a 10 mM stock solution, calculate the required mass: $(10 \mu\text{mol/mL}) \times 350.41 \text{ g/mol} = 3.504 \text{ mg}$.
2. **Weigh:** Accurately weigh 3.504 mg of **LCH-7749944** powder.
3. **Dissolve:** Transfer the powder to a sterile vial and add 1 mL of fresh DMSO to achieve a final concentration of **10 mM**.
4. **Mix:** Vortex or sonicate the solution until clear.
5. **Aliquot and Store:** Aliquot the stock solution into smaller, single-use volumes. Store at **-80°C** for long-term stability (up to 6 months) [2].

3. Protocol: 5 mg/mL Homogeneous Suspension in 0.5% CMC-Na

1. **Prepare Vehicle:** Add 5 mg of Carboxymethyl Cellulose Sodium Salt (CMC-Na) to 1 mL of purified water to make a 0.5% (w/v) solution. Mix thoroughly until the CMC-Na is fully dispersed and the solution is clear or slightly viscous [1].
2. **Add Compound:** Add 5 mg of **LCH-7749944** powder to the 1 mL of 0.5% CMC-Na solution.
3. **Mix:** Vortex the mixture vigorously to obtain a homogeneous suspension with a final concentration of **5 mg/mL** [1]. This formulation is suitable for in vivo administration via oral gavage.

The workflow for preparing these solutions is as follows:



[Click to download full resolution via product page](#)

In Vivo Dosing Formulation

For animal studies, a clear solution suitable for intravenous or oral administration can be prepared as follows. **Add the solvents in the specified order [1].**

Standard In Vivo Formulation (5 mg/mL)

- 1. Prepare Master Liquid:** First, pre-dissolve the **LCH-7749944** powder in a small volume of DMSO. The percentage of DMSO in the final formulation should be kept as low as possible (e.g., 5-10%) [1] [3].
- 2. Add PEG300:** Add the required volume of polyethylene glycol 300 (PEG300) to the DMSO master liquid. Mix and clarify.
- 3. Add Tween 80:** Add the required

volume of Tween 80. Mix and clarify. 4. **Add Saline:** Finally, add the calculated volume of physiological saline (0.9% NaCl) or PBS to achieve the final volume and concentration. Mix thoroughly until the solution is clear [1] [3].

A sample recipe for a 5 mg/mL solution is: **10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline** [3].

Troubleshooting Common Issues

Problem 1: Precipitation in Aqueous Buffers

- **Cause:** **LCH-7749944** is inherently insoluble in water [1]. Precipitation occurs when the stock solution in DMSO is added to aqueous buffers (e.g., PBS, culture medium) if the final DMSO concentration is too low or the compound concentration is too high.
- **Solution:** Ensure the final concentration of DMSO in your assay is $\leq 0.1-1\%$. Pre-dilute the DMSO stock solution in a small volume of intermediate solvent (e.g., 100% PEG300) before adding it to the aqueous buffer. Always add the compound solution to the media while vortexing to ensure rapid mixing.

Problem 2: Reduced Potency or Crystal Formation

- **Cause:** Using old or moisture-absorbed DMSO can significantly reduce solubility and compound stability. "Moisture-absorbing DMSO reduces solubility" [1].
- **Solution:** Always use fresh, sealed, anhydrous DMSO bottles. Aliquot bulk DMSO into small, airtight vials under a dry atmosphere. Ensure the compound powder is stored correctly at -20°C [1].

Problem 3: Inconsistent In Vivo Dosing

- **Cause:** The final in vivo formulation is not a clear solution, indicating incomplete dissolution or incorrect solvent addition order.
- **Solution:** Follow the solvent addition order strictly: DMSO \rightarrow PEG300 \rightarrow Tween 80 \rightarrow Saline/PBS. Clarify the solution at each step before adding the next solvent. If the solution is not clear, sonication in a warm water bath can be applied [1] [3].

Key Technical Reminders

- **Confirm Bioactivity:** After preparing a new stock, validate its activity in a cell-based assay. The typical working concentrations for in vitro assays range from 5 to 50 μM , showing dose-dependent

inhibition of cancer cell proliferation [2].

- **Prioritize DMSO:** For all in vitro work, DMSO is the recommended solvent. The CMC-Na suspension is a fallback for in vivo studies where the DMSO content must be minimized.
- **Safety First: LCH-7749944** is labeled "For research use only" and is not for human consumption [1] [2]. Follow all standard laboratory safety procedures.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. - LCH | 99%(HPLC) | Selleck | PAK inhibitor 7749944 [selleckchem.com]
2. LCH 7749944 | CAS 796888-12-5 [dcchemicals.com]
3. - LCH | PAK | Apoptosis | TargetMol 7749944 [targetmol.com]

To cite this document: Smolecule. [LCH-7749944 solubility issues in aqueous solutions]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b547945#lch-7749944-solubility-issues-in-aqueous-solutions>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com